

# Tribenzylsilane CAS number and molecular structure

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## Compound of Interest

Compound Name: Tribenzylsilane

Cat. No.: B167443

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## An In-depth Technical Guide to Tribenzylsilane

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Tribenzylsilane** (CAS No. 1747-92-8) is a triorganosilane compound that has garnered significant interest in various fields of chemical research, including organic synthesis, analytical chemistry, and materials science. Its unique reactivity, stemming from the silicon-hydrogen bond, makes it a valuable reagent for reductions and hydrosilylation reactions. Furthermore, its bulky benzyl groups provide steric hindrance and influence its reactivity and selectivity. This technical guide provides a comprehensive overview of **tribenzylsilane**, including its chemical and physical properties, synthesis, key applications with detailed experimental protocols, and a visualization of its role in an analytical workflow.

### Core Data Presentation

#### Chemical and Physical Properties

Property	Value	Reference
CAS Number	1747-92-8	[1][2][3][4]
Molecular Formula	C <sub>21</sub> H <sub>22</sub> Si	[1][2][3][4]
Molecular Weight	302.49 g/mol	[1][2][3][4]
Appearance	White to off-white crystalline powder	[1][2][3][4]
Melting Point	88-92 °C	[1][2][3][4]
Boiling Point	175 °C at 3 mmHg	[1][2][3][4]
SMILES	C1=CC=C(C=C1)C--INVALID-LINK--CC3=CC=CC=C3	[1][2][3][4]
InChI Key	CLBRRQXSGPYXBX-UHFFFAOYSA-N	[1][2][3][4]

## Molecular Structure

The structure of **tribenzylsilane** consists of a central silicon atom bonded to one hydrogen atom and three benzyl groups.

## Experimental Protocols

### Synthesis of Tribenzylsilane

While a specific detailed protocol for the synthesis of **tribenzylsilane** was not found in the immediate search results, a general and widely used method for the synthesis of triorganosilanes involves the reaction of trichlorosilane with a Grignard reagent. The following is a representative, generalized protocol.



Materials:

- Trichlorosilane (SiHCl<sub>3</sub>)

- Magnesium turnings
- Benzyl chloride
- Anhydrous diethyl ether
- Dry toluene
- Standard glassware for Grignard reaction under inert atmosphere

#### Procedure:

- **Preparation of Benzylmagnesium Chloride:** In a flame-dried, three-necked flask equipped with a reflux condenser, dropping funnel, and a nitrogen inlet, magnesium turnings are placed in anhydrous diethyl ether. A solution of benzyl chloride in anhydrous diethyl ether is added dropwise to initiate the Grignard reaction. The reaction mixture is typically stirred and refluxed until the magnesium is consumed.
- **Reaction with Trichlorosilane:** The Grignard reagent is cooled in an ice bath. A solution of trichlorosilane in anhydrous diethyl ether is added dropwise with vigorous stirring. The reaction is exothermic and should be controlled by the rate of addition.
- **Work-up:** After the addition is complete, the reaction mixture is stirred for several hours at room temperature and then refluxed for a short period. The reaction is then quenched by the slow addition of a saturated aqueous solution of ammonium chloride.
- **Extraction and Purification:** The organic layer is separated, and the aqueous layer is extracted with diethyl ether. The combined organic extracts are washed with brine, dried over anhydrous sodium sulfate, and the solvent is removed under reduced pressure. The crude product is then purified by vacuum distillation or recrystallization from a suitable solvent like ethanol or hexane to yield **tribenzylsilane** as a white solid.

## Derivatization of Steroids for GC-MS Analysis

**Tribenzylsilane** can be used as a derivatizing agent to improve the gas chromatographic properties and mass spectrometric fragmentation of steroids. The following protocol is a generalized procedure for the silylation of hydroxyl groups in steroids.

#### Materials:

- Steroid sample
- **Tribenzylsilane**
- A suitable catalyst (e.g., trimethylchlorosilane)
- Anhydrous pyridine or other aprotic solvent
- GC-MS grade solvents for reconstitution (e.g., hexane, ethyl acetate)

#### Procedure:

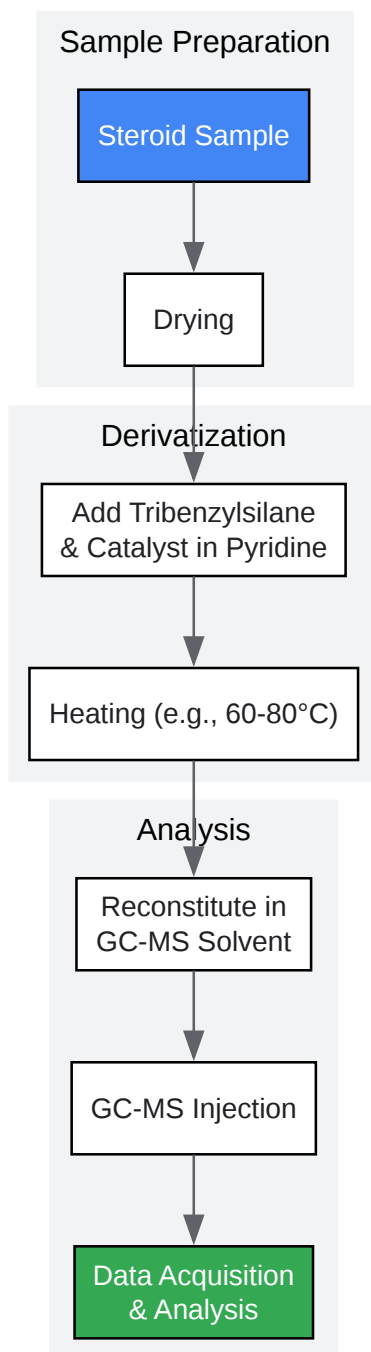
- **Sample Preparation:** A known amount of the steroid sample is accurately weighed and placed in a clean, dry reaction vial. The sample is dried thoroughly, for example, under a stream of nitrogen.
- **Derivatization Reaction:** An excess of **tribenzylsilane** and a catalytic amount of trimethylchlorosilane are added to the dried sample. Anhydrous pyridine is then added to dissolve the reagents and catalyze the reaction.
- **Reaction Conditions:** The vial is tightly capped and heated at a specific temperature (e.g., 60-80 °C) for a set period (e.g., 30-60 minutes) to ensure complete derivatization.
- **Sample Work-up:** After cooling to room temperature, the reaction mixture may be dried under a stream of nitrogen to remove the solvent and excess reagents.
- **Reconstitution and Analysis:** The derivatized sample is reconstituted in a known volume of a GC-MS compatible solvent, such as hexane or ethyl acetate. An aliquot of the reconstituted sample is then injected into the GC-MS for analysis.

## Mandatory Visualization

### Experimental Workflow for Steroid Analysis

The following diagram illustrates the general workflow for the analysis of steroids using **tribenzylsilane** as a derivatizing agent prior to GC-MS analysis.

## Workflow for Steroid Analysis using Tribenzylsilane Derivatization

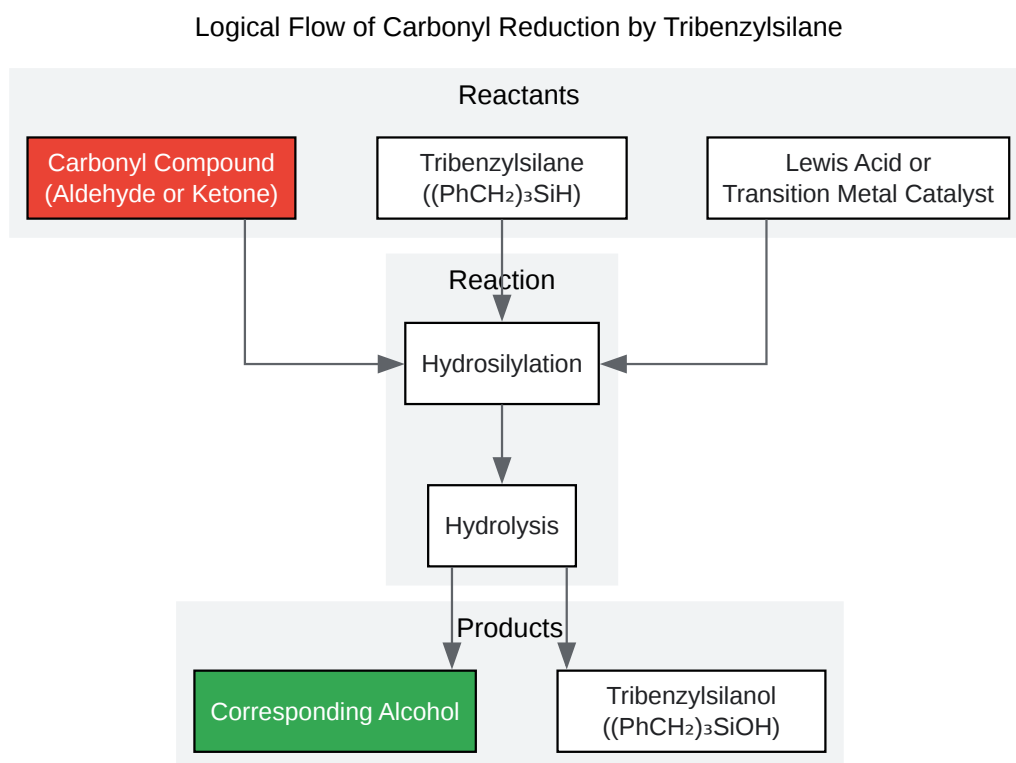


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Caption: Workflow for Steroid Analysis using **Tribenzylsilane**.

## Logical Relationship in Reductive Hydrosilylation

This diagram illustrates the logical relationship in the reduction of a carbonyl compound using **tribenzylsilane**, a common application of triorganosilanes in organic synthesis.



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Caption: Carbonyl Reduction using **Tribenzylsilane**.

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